

"Methyl 2-(benzyloxy)acetate" molecular weight and formula

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Compound of Interest

Compound Name: **Methyl 2-(benzyloxy)acetate**

Cat. No.: **B1354321**

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An In-Depth Technical Guide on **Methyl 2-(benzyloxy)acetate**: Molecular Properties

This guide provides essential molecular information for **Methyl 2-(benzyloxy)acetate**, a compound relevant to researchers, scientists, and professionals in drug development. The following sections detail its molecular weight and chemical formula, presented for clarity and ease of use in a laboratory setting.

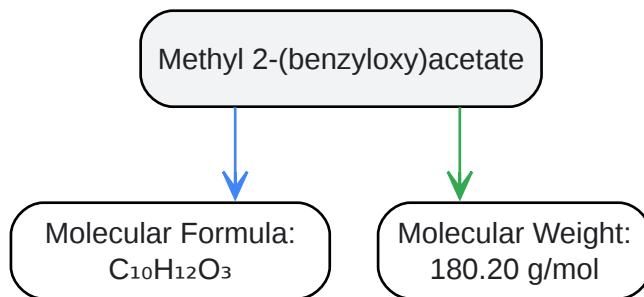
Molecular Data Summary

The fundamental molecular properties of **Methyl 2-(benzyloxy)acetate** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	$C_{10}H_{12}O_3$	[1] [2] [3]
Molecular Weight	180.20 g/mol	[3]
180.2 g/mol	[2] [4]	

Logical Relationship of Molecular Properties

The following diagram illustrates the direct association between the chemical entity, **Methyl 2-(benzyloxy)acetate**, and its core molecular identifiers.



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Figure 1. Core properties of **Methyl 2-(benzyloxy)acetate**.

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References

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